

Commercially Available Bicalutamide-d5 Reference Standards: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bicalutamide-d5*

Cat. No.: *B15137100*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercially available **Bicalutamide-d5** reference standards, their characterization, and their application in analytical methodologies. **Bicalutamide-d5**, a deuterated analog of the non-steroidal antiandrogen Bicalutamide, serves as an ideal internal standard for quantitative bioanalytical assays, particularly those employing mass spectrometry. Its use ensures high accuracy and precision in the determination of Bicalutamide levels in complex biological matrices.

Commercial Availability

Bicalutamide-d5 is available from several specialized chemical suppliers that provide reference standards for the pharmaceutical industry and research institutions. While a comprehensive list is beyond the scope of this guide, prominent suppliers include:

- Acanthus Research
- Cleanchem
- Pharmaffiliates

It is recommended to contact these or other reputable suppliers directly to obtain the most current product specifications, pricing, and availability.

Product Specifications

A Certificate of Analysis (CoA) accompanies each reference standard, providing crucial information about its quality and purity. The following table summarizes typical specifications for a **Bicalutamide-d5** reference standard.

Parameter	Typical Specification	Method of Analysis
Chemical Name	N-(4-Cyano-3-(trifluoromethyl)phenyl)-3-((4-fluorophenyl)sulfonyl)-2-hydroxy-2-(methyl-d3)propanamide-d2	-
Molecular Formula	C ₁₈ H ₉ D ₅ F ₄ N ₂ O ₄ S	Mass Spectrometry
Molecular Weight	Approximately 435.4 g/mol	Mass Spectrometry
CAS Number	2140305-19-5[1]	-
Appearance	White to off-white solid	Visual Inspection
Chemical Purity	≥98%	HPLC[2][3][4]
Isotopic Purity	≥98% Deuterium incorporation	Mass Spectrometry, NMR[5]
Identity	Conforms to the structure	¹ H-NMR, Mass Spectrometry
Solubility	Soluble in DMSO, Methanol, Acetonitrile	-

Experimental Protocols

The characterization of a **Bicalutamide-d5** reference standard involves rigorous analytical testing to confirm its identity, purity, and isotopic enrichment. The following are detailed methodologies for key experiments.

Identity Confirmation by ¹H-NMR and Mass Spectrometry

Objective: To confirm the chemical structure of **Bicalutamide-d5** and determine its molecular weight.

¹H-NMR Spectroscopy Protocol:

- Sample Preparation: Dissolve 5-10 mg of the **Bicalutamide-d5** standard in a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃).
- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Data Acquisition: Acquire the ¹H-NMR spectrum. The spectrum is expected to be consistent with the structure of Bicalutamide, with the key difference being the absence or significant reduction of the signal corresponding to the deuterated methyl group.
- Data Analysis: Compare the obtained spectrum with that of a non-deuterated Bicalutamide standard to confirm the position of deuterium labeling.

Mass Spectrometry Protocol:

- Sample Preparation: Prepare a dilute solution of the **Bicalutamide-d5** standard in an appropriate solvent (e.g., acetonitrile/water).
- Instrumentation: A high-resolution mass spectrometer (HRMS) such as a Q-TOF or Orbitrap, or a triple quadrupole mass spectrometer.
- Ionization: Use electrospray ionization (ESI) in either positive or negative ion mode.
- Data Acquisition: Acquire the full scan mass spectrum.
- Data Analysis: Determine the monoisotopic mass of the parent ion and compare it to the theoretical mass of **Bicalutamide-d5**.

Chemical Purity Determination by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the chemical purity of the **Bicalutamide-d5** reference standard and to identify and quantify any impurities.^{[2][3][4]}

HPLC Protocol:

- Instrumentation: A standard HPLC system with a UV detector.
- Column: A reverse-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water or a suitable buffer (e.g., phosphate buffer). A common mobile phase is a mixture of acetonitrile and water (90:10 v/v).^[2]
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 270 nm.^{[2][4]}
- Injection Volume: 10-20 µL.
- Sample Preparation: Prepare a stock solution of **Bicalutamide-d5** in the mobile phase or a suitable solvent at a known concentration (e.g., 1 mg/mL). Further dilute to a working concentration (e.g., 100 µg/mL).
- Data Analysis: Calculate the area percentage of the main peak relative to the total peak area to determine the purity.

Isotopic Enrichment Determination by Mass Spectrometry and NMR

Objective: To determine the percentage of deuterium incorporation in the **Bicalutamide-d5** standard.^[5]

Mass Spectrometry Protocol:

- Instrumentation: A high-resolution mass spectrometer (HRMS).
- Data Acquisition: Acquire a high-resolution mass spectrum of the molecular ion region.
- Data Analysis: Measure the relative intensities of the isotopic peaks (M, M+1, M+2, etc.) for both the deuterated standard and a non-deuterated Bicalutamide reference. The isotopic

distribution of the deuterated standard will be shifted by the number of deuterium atoms. Calculate the percentage of the d5 species relative to all isotopic variants (d0 to d4).

NMR Protocol:

- Instrumentation: A high-field NMR spectrometer equipped for both ^1H and ^2H detection.
- ^1H NMR: Acquire a quantitative ^1H -NMR spectrum. The integral of the residual proton signal at the deuterated position relative to a non-deuterated position will give an indication of the isotopic enrichment.
- ^2H NMR: Acquire a quantitative ^2H -NMR spectrum. The presence of a signal at the chemical shift corresponding to the deuterated position confirms the labeling.

Application in a Bioanalytical Method: Quantification of Bicalutamide in Human Plasma by LC-MS/MS

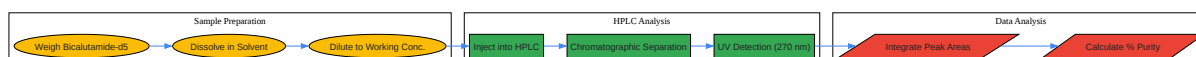
Objective: To demonstrate the use of **Bicalutamide-d5** as an internal standard for the accurate quantification of Bicalutamide in a biological matrix.

LC-MS/MS Protocol:

- Sample Preparation (Protein Precipitation):
 - To 100 μL of plasma sample, add 10 μL of **Bicalutamide-d5** internal standard working solution (e.g., at 1 $\mu\text{g/mL}$).
 - Add 300 μL of acetonitrile to precipitate proteins.
 - Vortex for 1 minute and then centrifuge at 10,000 rpm for 10 minutes.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the residue in 100 μL of the mobile phase.
- LC Conditions:

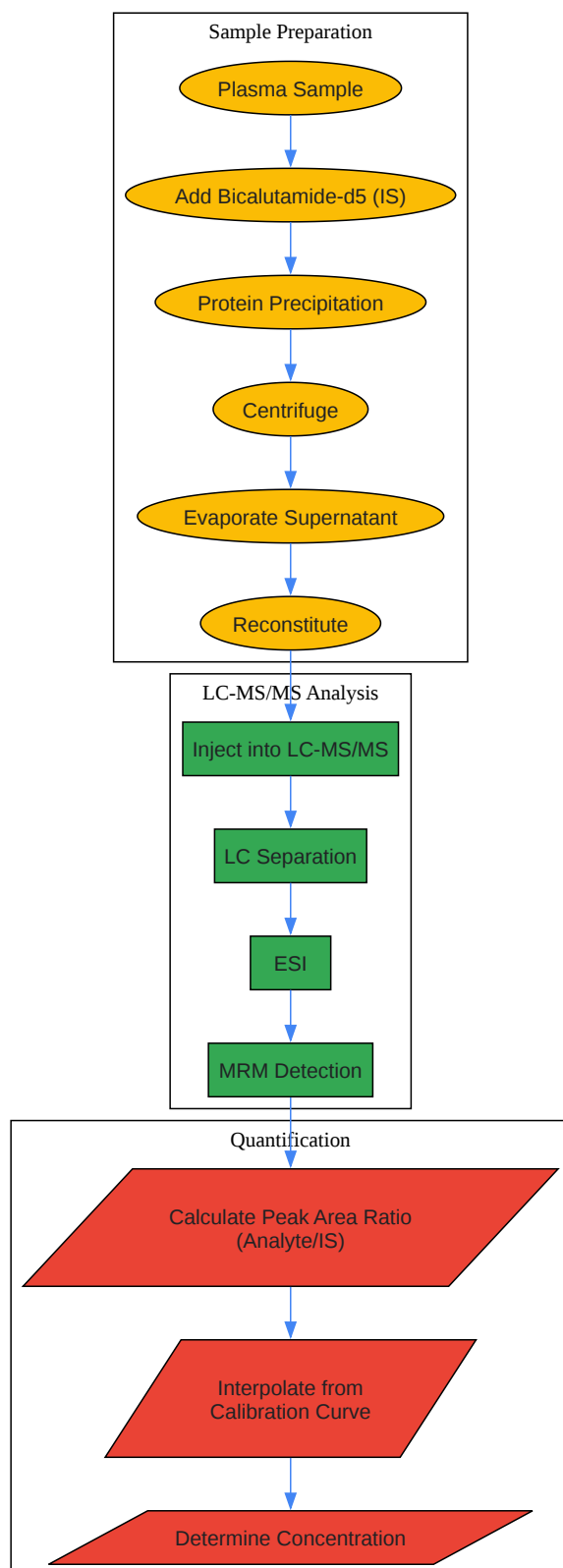
- Column: C18 column (e.g., 50 mm x 2.1 mm, 3.5 μ m).
- Mobile Phase: Gradient of 0.1% formic acid in water and 0.1% formic acid in acetonitrile.
- Flow Rate: 0.4 mL/min.
- MS/MS Conditions:
 - Instrumentation: A triple quadrupole mass spectrometer.
 - Ionization: ESI in positive or negative ion mode.
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Bicalutamide: e.g., m/z 431.1 \rightarrow 255.1
 - **Bicalutamide-d5** (IS): e.g., m/z 436.1 \rightarrow 260.1
- Calibration and Quantification:
 - Prepare a calibration curve by spiking known concentrations of Bicalutamide into blank plasma and processing as described above.
 - Plot the peak area ratio of Bicalutamide to **Bicalutamide-d5** against the concentration of Bicalutamide.
 - Determine the concentration of Bicalutamide in unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations



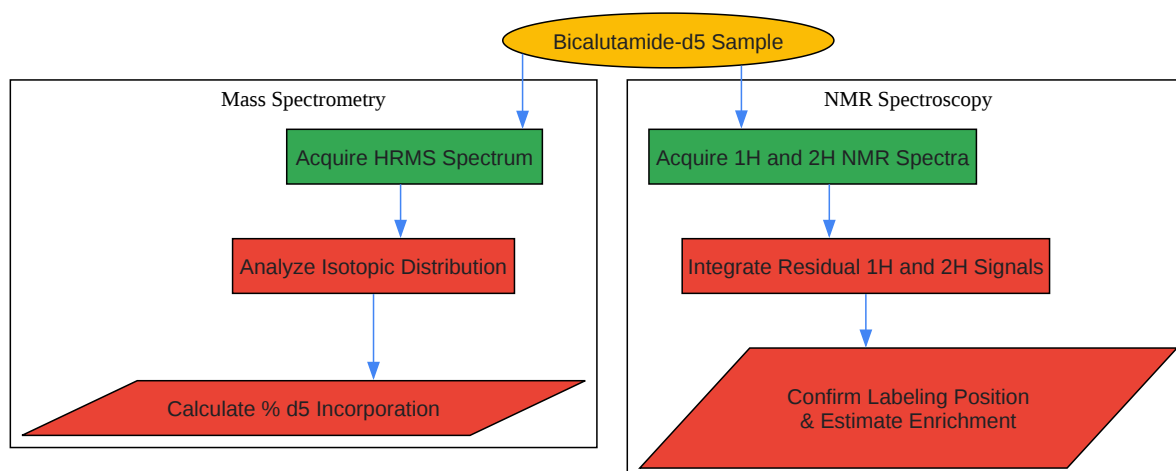
[Click to download full resolution via product page](#)

Caption: Workflow for HPLC Purity Analysis of **Bicalutamide-d5**.



[Click to download full resolution via product page](#)

Caption: Bioanalytical Workflow for Bicalutamide Quantification.



[Click to download full resolution via product page](#)

Caption: Isotopic Enrichment Determination Pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rjpn.org [rjpn.org]
- 2. jparonline.com [jparonline.com]
- 3. dergipark.org.tr [dergipark.org.tr]
- 4. researchgate.net [researchgate.net]

- 5. A strategy for evaluation of isotopic enrichment and structural integrity of deuterium labelled compounds by using HR-MS and NMR - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Commercially Available Bicalutamide-d5 Reference Standards: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15137100#commercially-available-bicalutamide-d5-reference-standards]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com